

# Phenylacetic Anhydride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Phenylacetic anhydride

Cat. No.: B072586

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CAS Number: 1555-80-2 Molecular Formula:  $C_{16}H_{14}O_3$  Molecular Weight: 254.28 g/mol

This guide provides an in-depth overview of **phenylacetic anhydride**, a significant reagent in organic synthesis, particularly within the realm of drug development. It covers its chemical properties, synthesis, and key applications, with a focus on experimental procedures and relevant biological pathways.

## Core Chemical and Physical Properties

**Phenylacetic anhydride** is a versatile acylating agent, enabling the introduction of the phenylacetyl group into various molecules. While comprehensive data for the anhydride is not extensively published, the properties of its precursor, phenylacetic acid, offer valuable context.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>3</sub>	N/A
Molecular Weight	254.28 g/mol	N/A
CAS Number	1555-80-2	N/A
Boiling Point	Not available	[1]
Melting Point	Not available	[1]
Density	Not available	[1]
Solubility	Reacts with water. Soluble in many organic solvents.	N/A

Note: Specific physical properties for **phenylacetic anhydride** are not readily available in the cited literature. It is a reactive compound that is often generated in situ for subsequent reactions.

## Synthesis of Phenylacetic Anhydride

**Phenylacetic anhydride** is typically synthesized from phenylacetic acid. A common method involves the dehydration of phenylacetic acid, often facilitated by a dehydrating agent like acetic anhydride. The following protocol is based on procedures for reactions where **phenylacetic anhydride** is formed as a key intermediate.

## Experimental Protocol: Synthesis from Phenylacetic Acid and Acetic Anhydride

This procedure describes the formation of **phenylacetic anhydride** in a reaction mixture, which is then typically used directly for further synthesis, such as the preparation of phenylacetone.

Materials:

- Phenylacetic acid
- Acetic anhydride

- Sodium acetate (anhydrous)
- Enamel reaction vessel with stirring and heating capabilities
- Distillation apparatus

Procedure:

- Combine phenylacetic acid, anhydrous sodium acetate, and acetic anhydride in the reaction vessel. A typical molar ratio is 2:1:6 (phenylacetic acid : sodium acetate : acetic anhydride) [2].
- Stir the mixture and heat the vessel to 140-150°C[2].
- Continue heating. Acetic acid will begin to distill. Maintain the overhead temperature at 117-120°C[2].
- The reaction mixture, which now contains **phenylacetic anhydride**, can be refluxed for a period of 9 to 11 hours to ensure complete formation[2].
- Following the reaction, the excess acetic anhydride and the acetic acid byproduct can be removed by distillation to yield a crude product containing **phenylacetic anhydride**.

## Key Applications in Drug Development and Organic Synthesis

**Phenylacetic anhydride**'s primary utility lies in its ability to acylate nucleophiles, a fundamental transformation in the synthesis of many pharmaceutical compounds.

### Acylation of Amines to Form Amides

**Phenylacetic anhydride** is a potent reagent for the N-acylation of primary and secondary amines, yielding phenylacetamides. This reaction is crucial for the synthesis of a wide array of drug molecules.

### Role in Penicillin G Biosynthesis

Phenylacetic acid, the precursor to the anhydride, is a critical side-chain precursor in the industrial production of Penicillin G by *Penicillium chrysogenum*. The fungus incorporates phenylacetic acid to form the benzyl side chain of the antibiotic[3]. While the anhydride itself is not directly fed to the culture, its chemistry is central to the laboratory synthesis of related compounds.

## Biological Pathways Involving Phenylacetic Acid

The metabolic pathways of phenylacetic acid, the precursor to **phenylacetic anhydride**, are of significant interest in microbiology and plant biology.

### Phenylacetic Acid Catabolic Pathway in *Acinetobacter baumannii*

*Acinetobacter baumannii*, a pathogenic bacterium, possesses a specific catabolic pathway for phenylacetic acid encoded by the *paa* operon. This pathway is involved in the bacterium's response to antibiotic and oxidative stress[4][5]. The degradation of phenylacetic acid ultimately yields intermediates for the tricarboxylic acid (TCA) cycle[4].



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Caption: Phenylacetic Acid Catabolic Pathway in *Acinetobacter baumannii*. [4][6]

## Spectroscopic Data of Phenylacetic Acid (Precursor)

While detailed spectroscopic data for **phenylacetic anhydride** is sparse in the literature, the data for its stable precursor, phenylacetic acid, is well-documented and serves as a useful reference.

Spectroscopy	Key Features of Phenylacetic Acid
$^1\text{H}$ NMR	Aromatic protons typically appear as a multiplet, while the methylene protons ( $\text{CH}_2$ ) adjacent to the carboxyl group appear as a singlet.
$^{13}\text{C}$ NMR	Distinct signals are observed for the carbonyl carbon, the methylene carbon, and the aromatic carbons[7][8][9].
Infrared (IR)	Characterized by a strong carbonyl ( $\text{C}=\text{O}$ ) stretching band and a broad O-H stretching band from the carboxylic acid group.

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